

(E)-3-Bromoacrylic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-3-Bromoacrylic Acid

Cat. No.: B1268930

[Get Quote](#)

An In-depth Technical Guide to **(E)-3-Bromoacrylic Acid** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **(E)-3-Bromoacrylic acid**, a valuable reagent and intermediate in organic synthesis and pharmaceutical research. It covers the molecule's fundamental properties, synthesis, safety information, and applications in drug development, tailored for researchers, scientists, and professionals in the field.

Core Molecular Data

(E)-3-Bromoacrylic acid, systematically named (2E)-3-bromoprop-2-enoic acid, is an olefinic compound functionally related to acrylic acid.^[1] Its key identifiers and properties are summarized below.

Property	Value	Citation(s)
Molecular Formula	$C_3H_3BrO_2$	[1]
Molecular Weight	150.96 g/mol	[1] [2]
IUPAC Name	(E)-3-bromoprop-2-enoic acid	[1]
CAS Number	6213-89-4	[1] [2]
Physical Form	Solid (Light Beige to Brown)	[2]
Melting Point	117.5-118.5 °C	
Boiling Point	222.4 ± 13.0 °C (Predicted)	
pKa	3.73 ± 0.10 (Predicted)	
Purity (Typical)	96%	[2]
Canonical SMILES	<chem>C(=C/Br)\C(=O)O</chem>	[1]
InChI Key	POAWTYXNXPEWCO- OWOJBTEDSA-N	[1] [2]

Synthesis and Experimental Protocols

(E)-3-Bromoacrylic acid is typically synthesized through a two-step process starting from acrylic acid. The first step involves the bromination of the double bond to form an intermediate, 2,3-dibromopropanoic acid. The second step is a dehydrobromination reaction to eliminate HBr and re-form the double bond, yielding the target bromoacrylic acid.

Experimental Protocol: Synthesis via Bromination and Dehydrobromination

Step 1: Synthesis of 2,3-Dibromopropanoic Acid

This protocol is based on the established method of adding bromine across the double bond of acrylic acid.[\[3\]](#)[\[4\]](#)

- Materials: Acrylic acid, liquid bromine, dichloromethane (DCM) or other suitable inert solvent.

- Procedure:

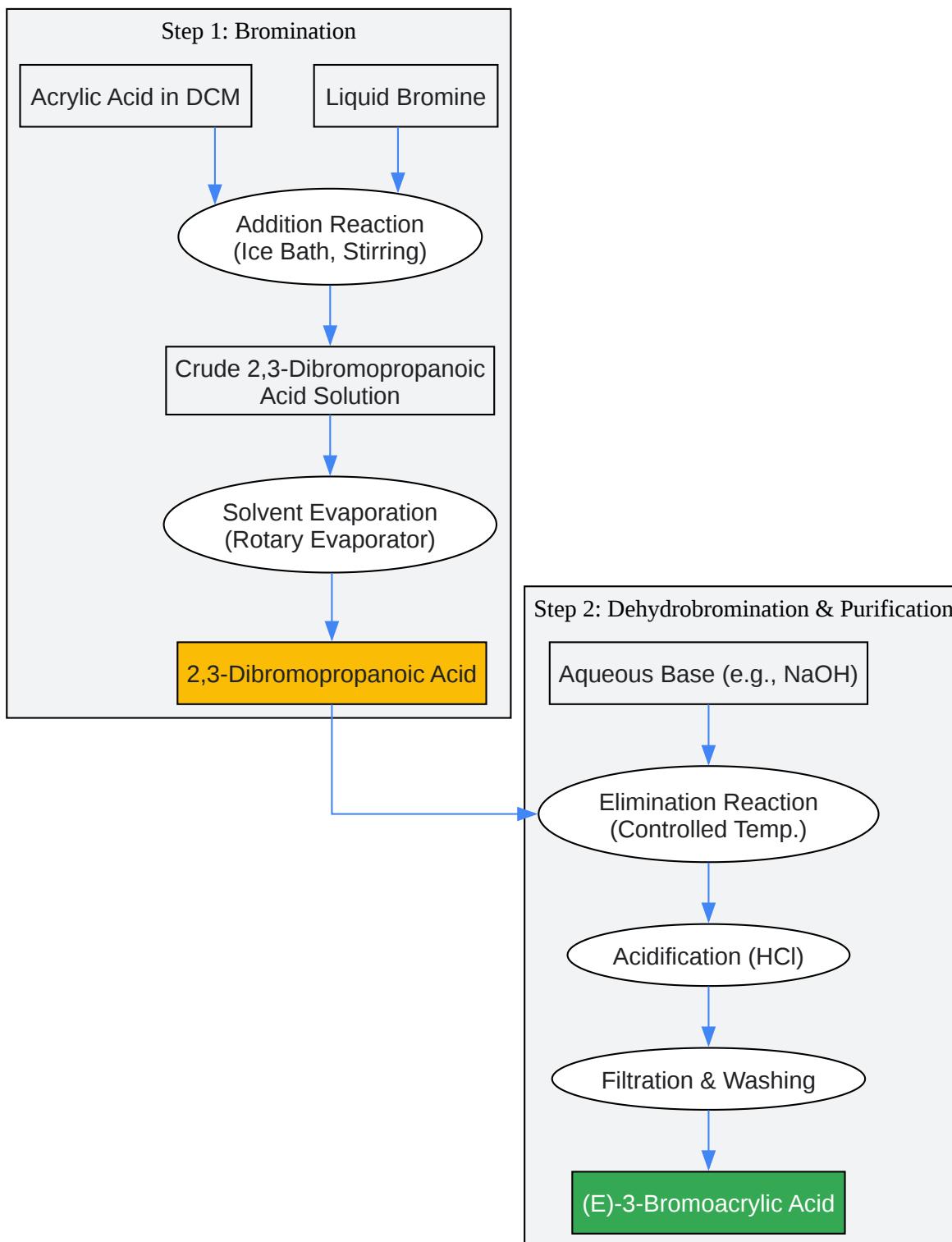
- In a fume hood, dissolve acrylic acid in an equal volume of dichloromethane in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel. The reaction should be cooled in an ice bath.
- Slowly add a stoichiometric equivalent of liquid bromine dropwise to the stirred solution. The disappearance of the bromine's brown color indicates its consumption. The reaction is mildly exothermic and the rate of addition should be controlled to maintain a low temperature.^[4]
- After the addition is complete, allow the mixture to stir for an additional hour at room temperature.
- The solvent (DCM) is then removed under reduced pressure using a rotary evaporator. This typically yields crude 2,3-dibromopropanoic acid as a thick, colorless liquid or a solid. ^{[4][5]}

Step 2: Synthesis of **(E)-3-Bromoacrylic Acid** via Dehydrobromination

This step involves the base-promoted elimination of one equivalent of HBr from 2,3-dibromopropanoic acid. The stereochemistry of the resulting alkene can be influenced by reaction conditions.

- Materials: Crude 2,3-dibromopropanoic acid, aqueous solution of a base (e.g., sodium hydroxide or potassium carbonate).
- Procedure:
 - Dissolve the crude 2,3-dibromopropanoic acid in water.
 - Slowly add a stoichiometric equivalent of a base solution while stirring and cooling the mixture. The reaction progress can be monitored by pH changes.
 - Boiling the aqueous solution of the dibromo acid has been reported to cause partial hydrolysis and elimination to form bromoacrylic acid.^[4] Careful control of temperature and stoichiometry is crucial for maximizing the yield of the desired product.

- After the reaction is complete, the solution is acidified with a strong acid (e.g., HCl) to precipitate the **(E)-3-Bromoacrylic acid** product.
- The solid product is collected by filtration, washed with cold water, and can be further purified by recrystallization.

[Click to download full resolution via product page](#)**Synthetic workflow for (E)-3-Bromoacrylic acid.**

Applications in Drug Development and Research

(E)-3-Bromoacrylic acid is a versatile building block in medicinal chemistry, primarily used as a pharmaceutical intermediate for constructing more complex bioactive molecules.^[6] Its reactivity, stemming from the carboxylic acid, the carbon-carbon double bond, and the bromo-substituent, allows for a wide range of chemical transformations.

- **Synthesis of Heterocyclic Compounds:** The molecule serves as a precursor for creating various heterocyclic structures, which are core components of many pharmaceutical agents.^[7]
- **Intermediate for Bioactive Molecules:** While not typically an active pharmaceutical ingredient (API) itself, it is a key starting material. For instance, acrylic acid derivatives are used in the synthesis of benzoxaboroles, a class of compounds investigated as potent inhibitors of carbapenemase enzymes, which confer antibiotic resistance to bacteria.^[8]
- **Scaffold for Novel Therapeutics:** The propionic acid scaffold is present in many drug classes. Aryl propionic acid derivatives, for example, are well-known for their anti-inflammatory and analgesic activities.^[9] The functional handles on **(E)-3-Bromoacrylic acid** allow chemists to introduce this motif and further elaborate the molecular structure to develop novel drug candidates.

Safety and Handling

(E)-3-Bromoacrylic acid is classified as a hazardous substance and requires careful handling in a laboratory setting.

- **Primary Hazards:** It is a skin and eye irritant.^[1] GHS Hazard statements include H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).^[2]
- **Personal Protective Equipment (PPE):** Appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times. All manipulations should be performed within a certified chemical fume hood to avoid inhalation of dust or vapors.

- Storage: The compound should be stored in a tightly sealed container in a refrigerator.[2] It is noted to be light-sensitive.
- First Aid: In case of contact with skin or eyes, flush immediately with copious amounts of water for at least 15 minutes and seek medical attention. If inhaled, move to fresh air. If ingested, do not induce vomiting and seek immediate medical attention.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (E)-3-Bromoacrylic acid | C₃H₃BrO₂ | CID 638125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (E)-3-Bromoacrylic acid | 6213-89-4 [sigmaaldrich.com]
- 3. US5344977A - Process for the preparation of 2,3-dibromopropionyl chloride - Google Patents [patents.google.com]
- 4. Sciencemadness Discussion Board - 2,3-Dibromopropanoic acid from Acrylic acid - Powered by XMB 1.9.11 [sciencemadness.org]
- 5. 2,3-Dibromopropionic acid | C₃H₄Br₂O₂ | CID 11746 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. adpharmacem.com [adpharmacem.com]
- 7. nbino.com [nbino.com]
- 8. Design and enantioselective synthesis of 3-(α -acrylic acid) benzoxaboroles to combat carbapenemase resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [(E)-3-Bromoacrylic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1268930#e-3-bromoacrylic-acid-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com